

# Lrrk2/nuak1/tyk2-IN-1 stock solution preparation and storage

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## Compound of Interest

Compound Name: Lrrk2/nuak1/tyk2-IN-1

Cat. No.: B15140512

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## Application Notes and Protocols for Lrrk2/nuak1/tyk2-IN-1

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Lrrk2/nuak1/tyk2-IN-1** is a potent small molecule inhibitor targeting three distinct kinases: Leucine-rich repeat kinase 2 (LRRK2), NUA family SNF1-like kinase 1 (NUAK1), and Tyrosine kinase 2 (TYK2).<sup>[1]</sup> This multi-target inhibitor demonstrates significant activity with IC<sub>50</sub> values below 10 nM for LRRK2 (both wild-type and the G2019S mutant), NUAK1, and TYK2.<sup>[1][2][3]</sup> Its ability to modulate these key signaling proteins makes it a valuable research tool for investigating cellular pathways implicated in a range of pathologies, including neurodegenerative disorders like Parkinson's disease, cancer, and autoimmune diseases.<sup>[1][2][3]</sup>

These application notes provide detailed protocols for the preparation and storage of **Lrrk2/nuak1/tyk2-IN-1** stock solutions, ensuring the compound's stability and activity for reproducible experimental outcomes.

### Quantitative Data Summary

The following tables summarize the key quantitative information for **Lrrk2/nuak1/tyk2-IN-1**.

Table 1: Chemical and Physical Properties

Property	Value
Molecular Weight	392.34 g/mol
CAS Number	2629192-96-5

Table 2: Inhibitory Activity

Target	IC50
LRRK2 (Wild-Type)	< 10 nM
LRRK2 (G2019S Mutant)	< 10 nM
NUAK1	< 10 nM
TYK2	< 10 nM

## Experimental Protocols

### Stock Solution Preparation

Materials:

- **Lrrk2/nuak1/tyk2-IN-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque polypropylene or glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Protocol:

- **Pre-handling:** Before opening, bring the vial of **Lrrk2/nuak1/tyk2-IN-1** powder to room temperature for at least 15-20 minutes to prevent condensation of moisture onto the compound.
- **Weighing:** Accurately weigh the desired amount of the inhibitor powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare a 10 mM stock solution, weigh out 3.92 mg of the compound.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed inhibitor. For a 10 mM stock solution from 3.92 mg of powder, add 1 mL of DMSO. A more concentrated stock of 40 mg/mL can be prepared by dissolving 2 mg in 50 µL of DMSO.
- **Solubilization:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) and sonication can aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.<sup>[4]</sup>

## Storage and Stability

Proper storage is crucial for maintaining the biological activity of **Lrrk2/nuak1/tyk2-IN-1**.

Table 3: Storage Conditions

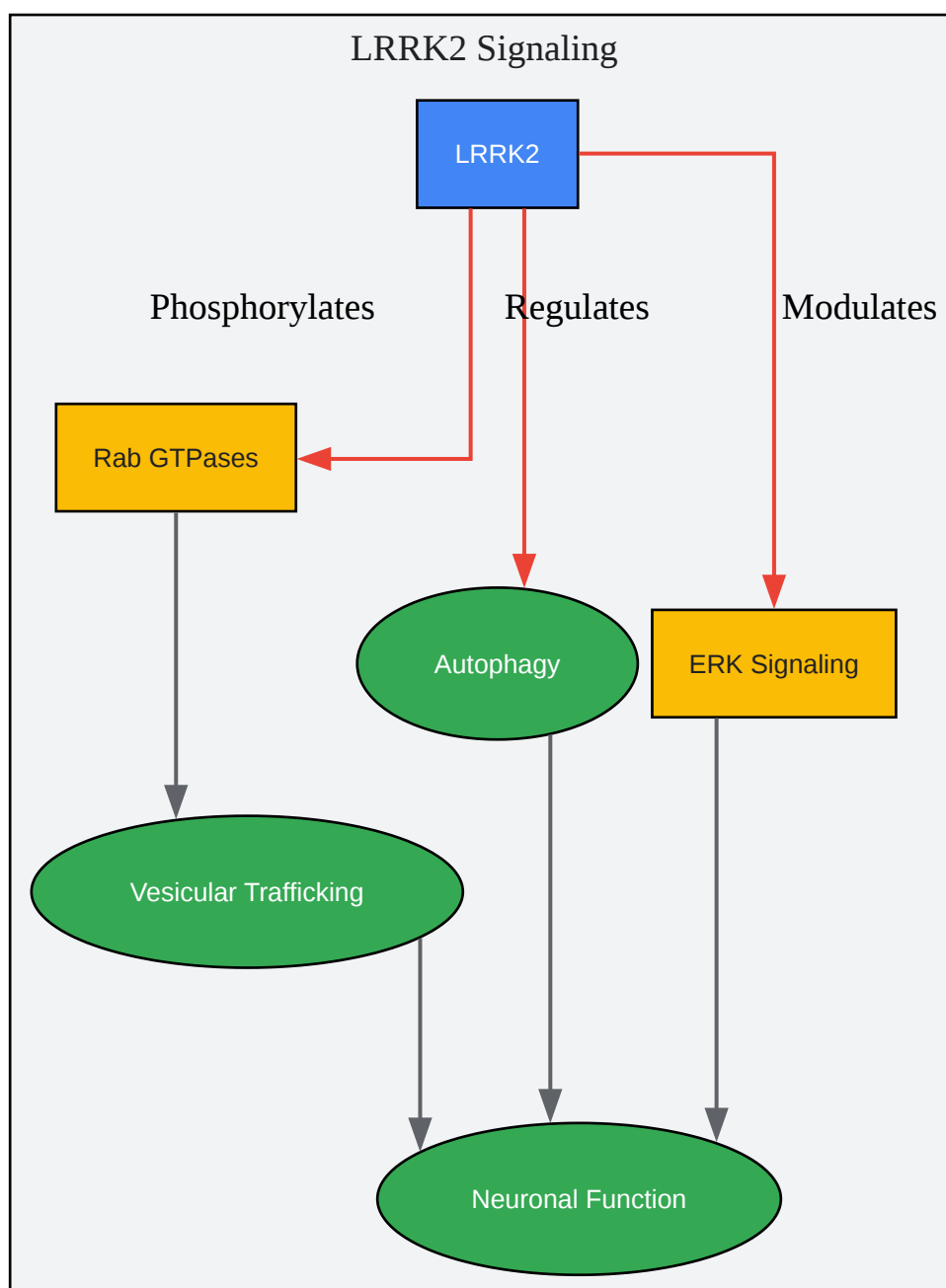
Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years <sup>[4]</sup>
In Solvent (e.g., DMSO)	-80°C	1 year <sup>[4]</sup>
In Solvent (e.g., DMSO)	-20°C	1 month
In Solvent (for frequent use)	4°C	Up to 1 week <sup>[4]</sup>

#### Storage Recommendations:

- Long-term Storage: For long-term storage, the stock solution in DMSO should be stored at -80°C.[4]
- Short-term Storage: For frequent use, an aliquot of the stock solution can be stored at 4°C for up to one week.[4]
- Protection from Light: Store both the powder and the stock solution protected from light.
- Avoid Freeze-Thaw Cycles: Aliquoting the stock solution is critical to minimize the number of freeze-thaw cycles.[4]

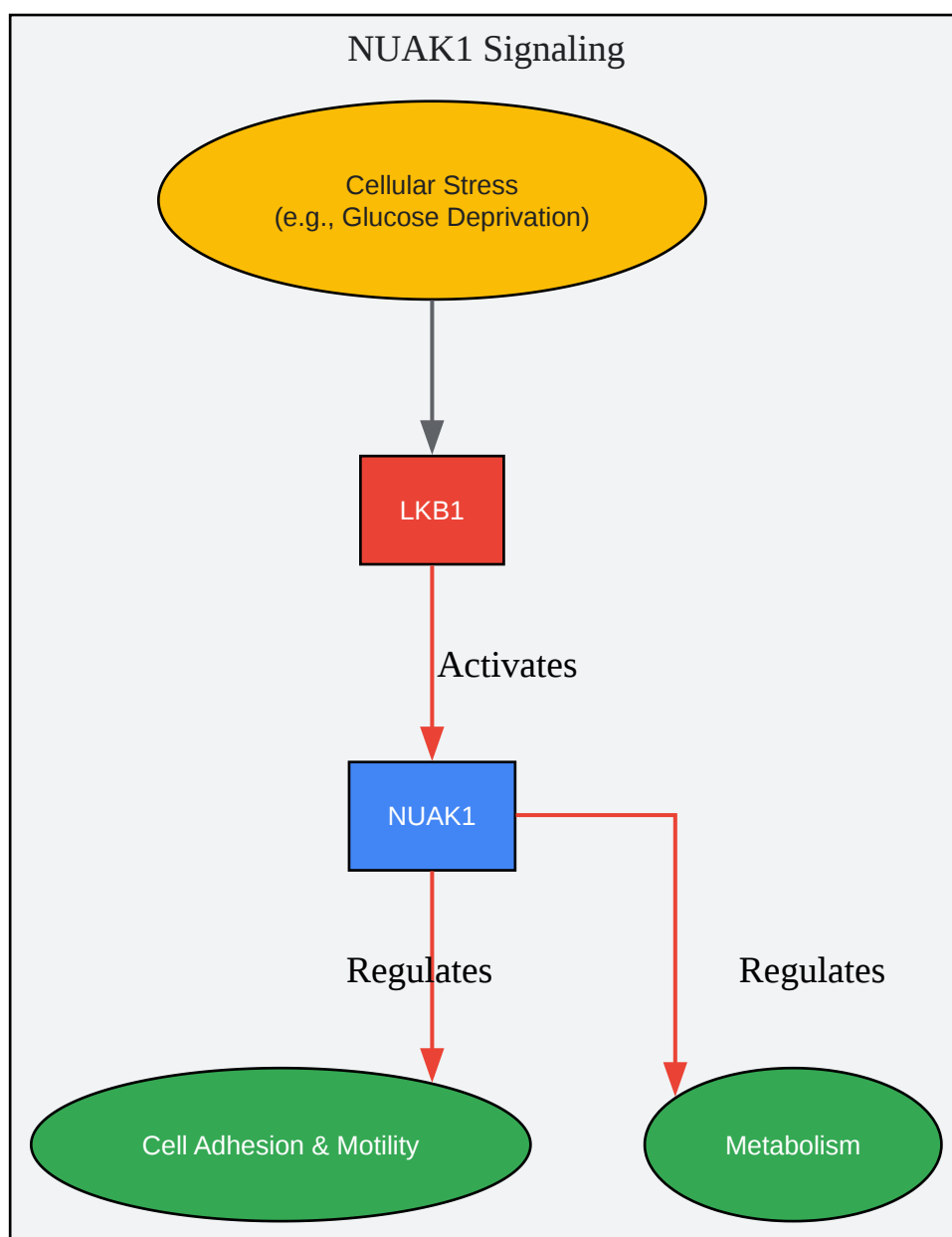
## Signaling Pathways and Experimental Workflow

The following diagrams illustrate the signaling pathways of LRRK2, NUA1, and TYK2, and a general experimental workflow for using **Lrrk2/nuak1/tyk2-IN-1**.



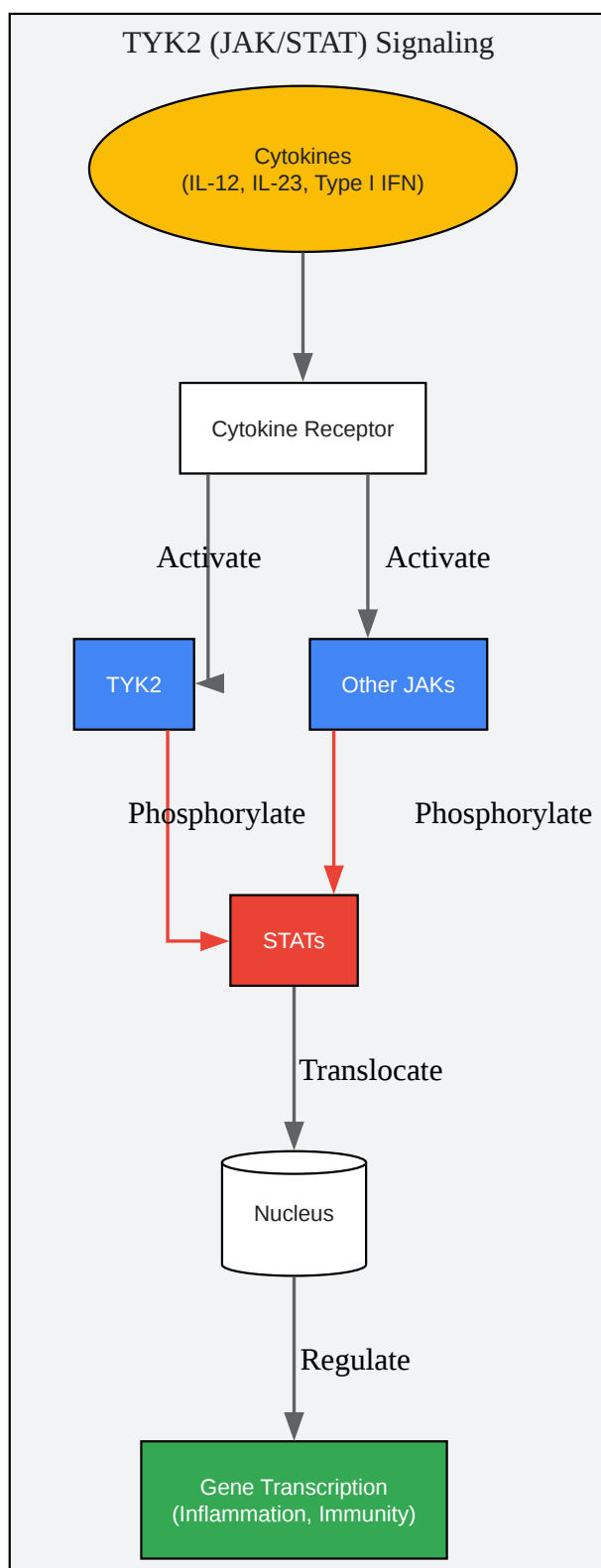
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Caption: LRRK2 Signaling Pathway.



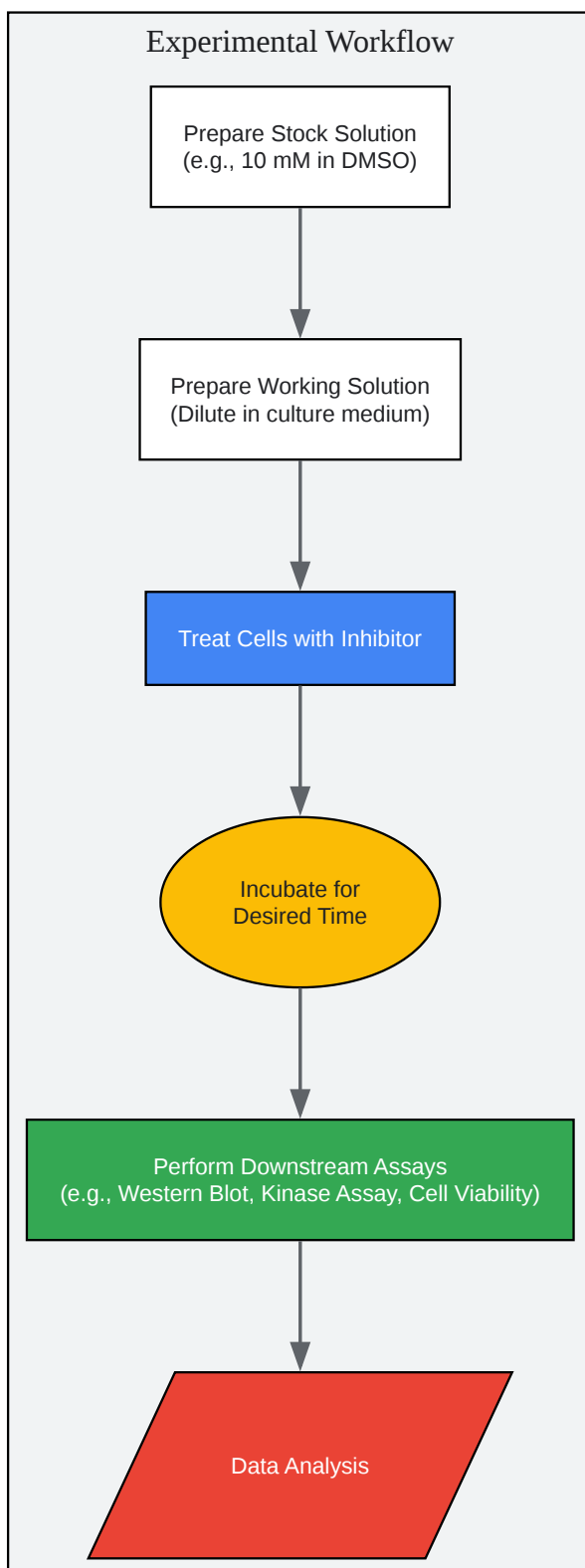
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Caption: NUAK1 Signaling Pathway.



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Caption: TYK2 (JAK/STAT) Signaling Pathway.



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Caption: General Experimental Workflow.



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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. LRRK2/NUAK1/TYK2-IN-1 | TargetMol [targetmol.com]
- 3. | BioWorld [bioworld.com]
- 4. researchgate.net [researchgate.net]
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